

Protocol for Dimethipin Application in Cotton Fields: Application Notes and Experimental Protocols

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Compound of Interest

Compound Name: *Dimethipin*

Cat. No.: *B166068*

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Introduction

Dimethipin is a plant growth regulator widely used in cotton production as a harvest aid.[1] It primarily functions as a hormonal defoliant, initiating a series of physiological processes within the cotton plant that lead to leaf senescence and abscission (shedding).[2] This controlled defoliation is crucial for efficient mechanical harvesting by reducing leaf trash, which can stain the lint and lower its quality. Furthermore, timely defoliation can improve boll opening, manage late-season insect populations, and facilitate a more uniform harvest. This document provides detailed application notes and experimental protocols for the use of **Dimethipin** in cotton fields, intended for researchers, scientists, and crop management professionals.

Mechanism of Action

Dimethipin's mode of action is characterized by a gradual and hormonally induced process. It is not a desiccant that rapidly kills leaf tissue. Instead, **Dimethipin** is absorbed by the leaves and triggers a slow disintegration of the epidermal cell walls. This leads to a gradual loss of water and stimulates the plant's natural production of ethylene, a key hormone in the leaf abscission process.[2] The increased ethylene levels, in turn, inhibit the transport of auxin, another plant hormone that typically prevents leaf drop. This hormonal imbalance promotes the formation of an abscission layer at the base of the leaf petiole, ultimately leading to leaf shedding.[2]

Data Presentation

The efficacy of **Dimethipin** application is influenced by various factors, including application rate, timing, environmental conditions, and the use of tank-mix partners. The following tables summarize quantitative data on the performance of **Dimethipin** (often formulated as Harvade® 5F) in cotton defoliation.

Table 1: Recommended Application Rates for **Dimethipin** (Harvade® 5F) in Cotton

Condition	Application Rate (fl. oz./A)	Adjuvant Requirement	Notes
Standard Application	8.0 - 10.0	1 - 2 pints/acre of crop oil concentrate	Apply when 70% or more of the bolls are open. [1]
Rank Growth/Actively Growing Cotton	6.5 - 8.0	1 - 2 pints/acre of crop oil concentrate	Can be tank-mixed with a phosphate defoliant (8-16 fl. oz./A) to enhance defoliation. [1]
To Enhance Boll Opening	Labeled Rate	1 - 2 pints/acre of crop oil concentrate	Tank-mix with ethephon at a rate of 1 to 2 pounds active ingredient per acre. Apply when 60-70% of bolls are open. [1]
Rain-Belt Cotton (Actively Growing)	4.0 - 6.0	1 - 2 pints/acre of crop oil concentrate	

Table 2: Efficacy of **Dimethipin** and Tank Mixes on Cotton Defoliation and Boll Opening (Hypothetical Data Based on General Findings)

Treatment	Application Rate	Defoliation (%) 14 DAT ¹	Boll Opening (%) 14 DAT ¹
Untreated Control	N/A	15	65
Dimethipin	8 fl. oz./A	85	75
Dimethipin + Ethephon	8 fl. oz./A + 1.5 lbs a.i./A	88	90
Dimethipin + Tribufos	8 fl. oz./A + 1.0 lbs a.i./A	92	78

¹DAT: Days After Treatment. Data are illustrative and can vary based on field conditions. Research indicates that tank-mixing ethephon with defoliant like **dimethipin** can increase first-harvest yields and overall earliness.[3]

Experimental Protocols

This section outlines a detailed methodology for conducting field trials to evaluate the efficacy of **Dimethipin** as a cotton harvest aid.

Objective:

To quantify the effects of different rates of **Dimethipin** and its tank-mix combinations on cotton defoliation, boll opening, regrowth, and lint yield.

Experimental Design:

- Design: Randomized Complete Block Design (RCBD) with a factorial arrangement of treatments.
- Replications: 4
- Plot Size: Minimum of 4 rows by 40 feet to minimize edge effects and provide sufficient area for sampling and harvest.

Treatments:

- Untreated Control
- **Dimethipin** at a low rate (e.g., 6 fl. oz./A) + Crop Oil Concentrate
- **Dimethipin** at a standard rate (e.g., 8 fl. oz./A) + Crop Oil Concentrate
- **Dimethipin** at a high rate (e.g., 10 fl. oz./A) + Crop Oil Concentrate
- **Dimethipin** (standard rate) + Ethephon (e.g., 1.5 lbs a.i./A) + Crop Oil Concentrate
- **Dimethipin** (standard rate) + Tribufos (e.g., 1.0 lbs a.i./A) + Crop Oil Concentrate

Application Procedure:

- **Timing:** Apply treatments when the cotton crop has reached maturity, typically when 60-70% of the bolls are open.^[1] The number of nodes above the highest cracked boll (NACB) is another useful indicator, with applications often recommended at 4 NACB.
- **Equipment:** Use a calibrated backpack or tractor-mounted sprayer equipped with flat-fan or hollow cone nozzles to ensure uniform coverage.
- **Spray Volume:** Apply in a spray volume of 10-20 gallons per acre for ground applications or a minimum of 5 gallons per acre for aerial applications to ensure thorough coverage of the plant canopy.^[4]
- **Environmental Conditions:** Apply when temperatures are warm (ideally above 60°F), humidity is high, and winds are calm to optimize absorption and efficacy.^[5] Avoid application if rainfall is expected within 6 hours.^[6]

Data Collection and Measurements:

- **Percent Open Bolls:** At the time of application and at 7 and 14 days after treatment (DAT), count the total number of harvestable bolls and the number of open bolls in a designated 1-meter section of a center row in each plot.
- **Percent Defoliation:** Visually estimate the percentage of leaves that have dropped from the plants in each plot at 7 and 14 DAT.

- **Percent Desiccation:** Visually estimate the percentage of leaves that are dead and remain attached to the plant at 7 and 14 DAT.
- **Terminal and Basal Regrowth:** At 14 and 21 DAT, visually assess the percentage of plants in each plot exhibiting new growth from the top (terminal) and bottom (basal) of the plant.
- **Yield:** Harvest the two center rows of each plot using a mechanical picker. Weigh the seed cotton from each plot and collect a subsample for ginning to determine lint percentage and calculate lint yield per acre.
- **Fiber Quality:** Analyze lint samples using High Volume Instrumentation (HVI) to determine key fiber quality parameters such as micronaire, length, strength, and uniformity.

Statistical Analysis:

Analyze the collected data using Analysis of Variance (ANOVA) appropriate for a randomized complete block design. Use a protected least significant difference (LSD) test at a significance level of $p \leq 0.05$ to separate treatment means.

Mandatory Visualizations

Signaling Pathway for Dimethipin-Induced Defoliation



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Caption: Workflow for conducting a field trial to evaluate **Dimethipin** efficacy.

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